

H3B-6545 Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *H3B-6545 hydrochloride*

CAS No.: *2052132-51-9*

Cat. No.: *B15540925*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **H3B-6545 hydrochloride**, a potent and selective covalent antagonist of Estrogen Receptor Alpha (ER α). This document consolidates key chemical properties, its mechanism of action, and detailed protocols for essential preclinical experiments to facilitate further research and development.

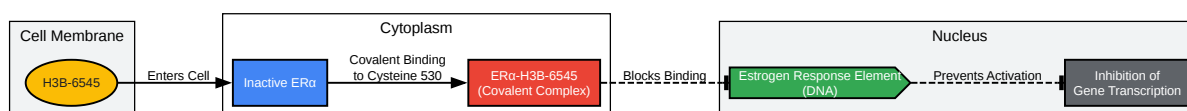
Core Chemical Properties

H3B-6545 hydrochloride is a novel, orally bioavailable small molecule designed to target both wild-type and mutant forms of ER α , which are crucial drivers in the progression of ER-positive breast cancer.^[1]

Property	Value	Reference
CAS Number	2052132-51-9	[2][3][4]
Molecular Formula	C30H30ClF4N5O2	[3]
Appearance	Light yellow to yellow solid powder	[1]
LogP	6.3	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	9	[1]
Rotatable Bond Count	11	[1]
Heavy Atom Count	41	[1]
Complexity	906	[1]

Mechanism of Action: Covalent Antagonism of ER α

H3B-6545 is classified as a Selective Estrogen Receptor Covalent Antagonist (SERCA). Its mechanism of action involves the formation of a covalent bond with a specific cysteine residue (C530) within the ligand-binding domain of ER α .^[5] This irreversible binding locks the receptor in an antagonist conformation, effectively inhibiting its transcriptional activity.^[6] This unique mechanism allows H3B-6545 to overcome resistance mediated by common ER α mutations.^[7]^[8]



[Click to download full resolution via product page](#)

Mechanism of H3B-6545 Action

Experimental Protocols

In Vitro Cell Proliferation Assay

This protocol outlines the methodology to determine the anti-proliferative activity of H3B-6545 in ER-positive breast cancer cell lines, such as MCF-7.

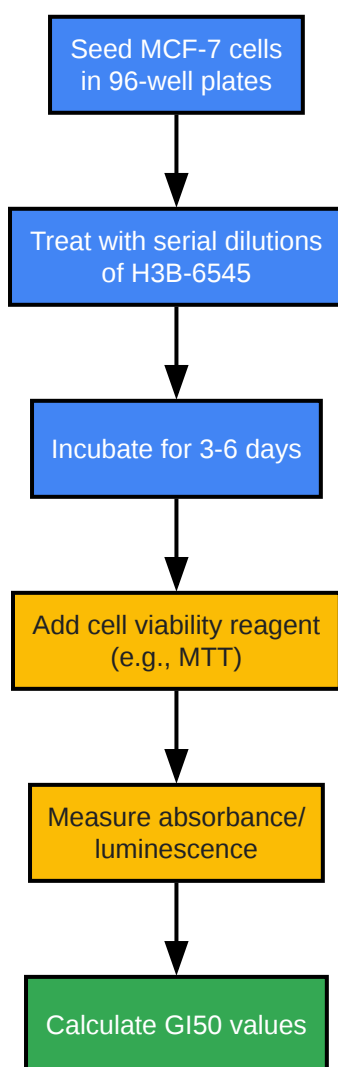
Materials:

- MCF-7 cells (or other ER+ breast cancer cell lines like T47D, CAMA-1)[1][9]
- Complete growth medium (e.g., Eagle's MEM with 10% FBS, insulin, and non-essential amino acids)[10]
- **H3B-6545 hydrochloride**
- 96-well plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo)
- Microplate reader

Procedure:

- Cell Seeding: Culture MCF-7 cells to ~80-90% confluency.[11] Trypsinize, count, and seed the cells into 96-well plates at a density of 5,000-10,000 cells per well.[12] Allow cells to attach overnight.
- Compound Treatment: Prepare serial dilutions of **H3B-6545 hydrochloride** in the complete growth medium. Replace the existing medium in the wells with the medium containing different concentrations of H3B-6545. Include a vehicle control (DMSO).
- Incubation: Incubate the plates for 3-6 days at 37°C in a humidified 5% CO₂ atmosphere.[11][13]
- Viability Assessment:
 - For MTT Assay: Add MTT solution to each well and incubate for 4 hours. Solubilize the formazan crystals with DMSO and measure the absorbance at 570 nm.[12]

- For Luminescence-based Assays: Add the luminescent reagent to each well and measure the luminescence, which is proportional to the number of viable cells.[14]
- Data Analysis: Calculate the half-maximal growth inhibition (GI50) values by plotting the percentage of cell viability against the log concentration of H3B-6545. H3B-6545 has demonstrated GI50 values in the low nanomolar range for various ER α -positive cell lines, including MCF7 (0.3-0.4 nM), HCC1428 (1.0 nM), BT483 (0.5 nM), T47D (5.2 nM), and CAMA-1 (0.2 nM).[1]



[Click to download full resolution via product page](#)

Cell Proliferation Assay Workflow

Estrogen Receptor Alpha (ER α) Binding Assay

This competitive binding assay determines the affinity of H3B-6545 for ER α .

Materials:

- Rat uterine cytosol (as a source of ER α)[[15](#)]
- Radiolabeled estradiol ([³H]-E2)[[15](#)]
- **H3B-6545 hydrochloride**
- Assay buffer (TEDG: 10 mM Tris, 1.5 mM EDTA, 1 mM DTT, 10% glycerol, pH 7.4)[[15](#)]
- Hydroxylapatite (HAP) slurry[[15](#)]
- Scintillation counter

Procedure:

- Preparation of Cytosol: Prepare uterine cytosol from ovariectomized rats.[[15](#)]
- Assay Setup: In assay tubes, combine the rat uterine cytosol, a fixed concentration of [³H]-E2, and varying concentrations of H3B-6545 (competitor).[[15](#)]
- Incubation: Incubate the mixture to allow for competitive binding to reach equilibrium.
- Separation of Bound and Free Ligand: Add HAP slurry to each tube to bind the ER α -ligand complexes. Centrifuge to pellet the HAP.[[15](#)]
- Quantification: Wash the HAP pellet to remove unbound [³H]-E2. Measure the radioactivity of the pellet using a scintillation counter.
- Data Analysis: Plot the percentage of bound [³H]-E2 against the log concentration of H3B-6545 to determine the IC₅₀ value, which represents the concentration of H3B-6545 required to displace 50% of the radiolabeled estradiol.

In Vivo Xenograft Tumor Model

This protocol describes the establishment of a breast cancer xenograft model in mice to evaluate the in vivo efficacy of H3B-6545.

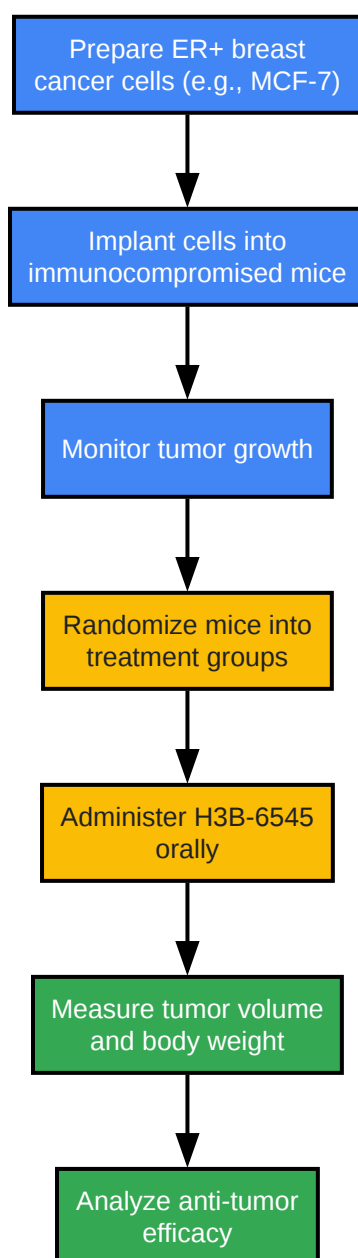
Materials:

- ER-positive breast cancer cells (e.g., MCF-7)
- Immunocompromised mice (e.g., athymic nude mice)[16][17]
- Matrigel (optional, to improve tumor engraftment)[17][18]
- Estrogen pellets (for ER-dependent tumors)[16]
- **H3B-6545 hydrochloride** formulation for oral gavage
- Calipers for tumor measurement

Procedure:

- Cell Preparation: Culture MCF-7 cells to the exponential growth phase. Harvest and resuspend the cells in a suitable medium, optionally mixed with Matrigel.[16][17]
- Tumor Implantation:
 - For ER-dependent tumors, implant a slow-release estrogen pellet subcutaneously in each mouse.[16]
 - Inject the prepared cell suspension (e.g., 1×10^7 cells) subcutaneously or into the mammary fat pad of the mice.[17][18]
- Tumor Growth and Monitoring: Monitor the mice regularly for tumor formation. Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.[16]
- Drug Administration: Administer **H3B-6545 hydrochloride** orally (e.g., once daily) at predetermined doses. The control group should receive the vehicle.[6]

- Efficacy Evaluation: Measure tumor volume with calipers and monitor the body weight of the mice regularly.[16] Continue treatment for a specified period or until tumors in the control group reach a predetermined size.
- Data Analysis: Plot the mean tumor volume over time for each treatment group to assess the anti-tumor efficacy of H3B-6545. Preclinical studies have shown that H3B-6545 demonstrates significant single-agent anti-tumor activity in xenograft mouse models.[19]



[Click to download full resolution via product page](#)

Xenograft Model Workflow

Conclusion

H3B-6545 hydrochloride is a promising therapeutic agent for ER-positive breast cancer, including cases with acquired resistance to current endocrine therapies. Its unique covalent mechanism of action and potent anti-tumor activity in preclinical models warrant further investigation. This guide provides foundational information and methodologies to support ongoing research into this novel compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H3B-6545 |Estrogen Receptor (ER α) modulator | CAS 2052130-80-8 | estrogen receptor covalent antagonist| H3B6545 | InvivoChem [invivochem.com]
- 2. H3B-6545 Hydrochloride | estrogen receptor covalent antagonist | CAS# 2052132-51-9 | InvivoChem [invivochem.com]
- 3. H3B-6545 Hydrochloride - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. researchgate.net [researchgate.net]
- 6. Phase I study of H3B-6545 in patients with estrogen receptor-positive breast cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Advances in Targeted Therapy: The Emergence of H3B-6545 in Breast Cancer Treatment [synapse.patsnap.com]
- 8. researchgate.net [researchgate.net]
- 9. medchemexpress.com [medchemexpress.com]
- 10. mcf7.com [mcf7.com]
- 11. assets.fishersci.com [assets.fishersci.com]
- 12. benchchem.com [benchchem.com]

- [13. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](http://ntp.niehs.nih.gov)
- [14. Human Breast Cell MCF-7-based Proliferation Assay Service - Creative Biolabs \[creative-biolabs.com\]](https://www.creative-biolabs.com)
- [15. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](http://ntp.niehs.nih.gov)
- [16. In vivo Efficacy Studies in Cell Line and Patient-derived Xenograft Mouse Models - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [17. veterinarypaper.com \[veterinarypaper.com\]](http://veterinarypaper.com)
- [18. Establishment of a Lung Metastatic Breast Tumor Xenograft Model in Nude Rats - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [19. cancer-research-network.com \[cancer-research-network.com\]](http://cancer-research-network.com)
- To cite this document: BenchChem. [H3B-6545 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15540925/docs#h3b-6545-hydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15540925/docs#h3b-6545-hydrochloride-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check